

Introduction: The Versatile 4-Hydroxypiperidine Scaffold

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Compound of Interest

Compound Name: 4-(2-Methoxyphenyl)piperidin-4-ol

CAS No.: 81950-85-8

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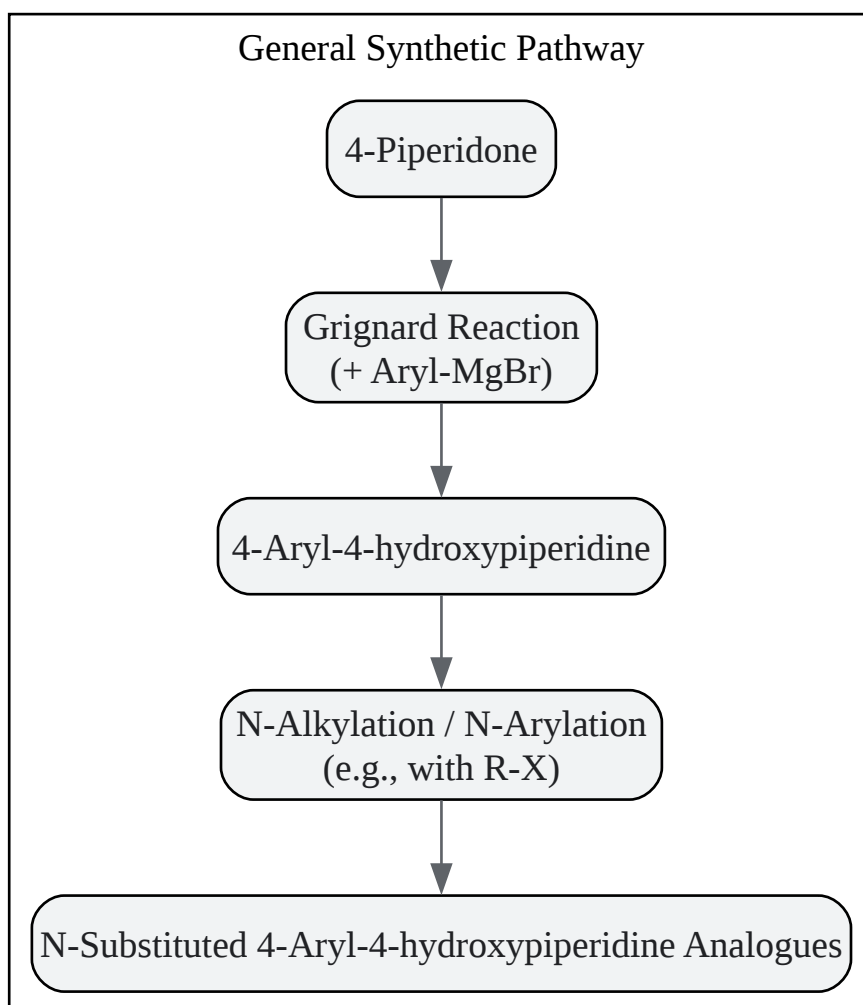
The 4-hydroxypiperidine moiety is a privileged scaffold in medicinal chemistry, serving as a foundational structural motif in a multitude of pharmacologically active agents.^[1] Its prevalence stems from a combination of desirable physicochemical properties: the piperidine ring offers a robust, saturated heterocyclic core that can be readily functionalized, while the hydroxyl group at the 4-position provides a key hydrogen bonding point for receptor interactions and a site for further chemical modification. This unique combination allows for the creation of analogues with diverse pharmacological profiles, targeting a wide array of physiological systems.

This technical guide offers a comprehensive exploration of the pharmacological landscape of 4-hydroxypiperidine analogues. We will delve into their synthesis, structure-activity relationships (SAR) at key molecular targets, pharmacokinetic considerations, and the experimental protocols essential for their evaluation. This document is intended for researchers, scientists, and drug development professionals seeking to understand and leverage the therapeutic potential of this versatile chemical class.

Synthetic Strategies: Building the Core

The synthesis of 4-hydroxypiperidine analogues typically begins with the core 4-hydroxypiperidine structure, which is then elaborated through various chemical transformations. A common and highly versatile approach involves N-substitution, where different alkyl or aryl groups are attached to the piperidine nitrogen to modulate receptor affinity and selectivity.[2][3][4] Another key strategy is the modification or replacement of the 4-hydroxyl group.

A representative synthetic workflow often involves the protection of the piperidine nitrogen (e.g., with a Boc group), followed by modification of the hydroxyl group or other positions on the ring. The protecting group is then removed to allow for N-functionalization. For instance, a Grignard reaction with 4-piperidone can yield 4-aryl-4-hydroxypiperidine derivatives, which are precursors to potent analgesics.[5]



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Caption: A generalized synthetic workflow for creating 4-hydroxypiperidine analogues.

Pharmacological Targets and Structure-Activity Relationships (SAR)

The true utility of the 4-hydroxypiperidine scaffold lies in its ability to be tailored to interact with a wide range of biological targets. Substitutions on the piperidine nitrogen and modifications at the C-4 position are particularly crucial in determining receptor selectivity and functional activity.

[6]

Opioid and Nociceptin Receptors: Modulating Pain

The 4-hydroxypiperidine core is central to many potent analgesics, particularly those targeting the μ -opioid receptor (MOR). The pethidine and fentanyl families of analgesics feature this scaffold.

- Structure-Activity Relationship:
 - N-Substituent: The nature of the substituent on the piperidine nitrogen is critical for opioid receptor affinity and efficacy. For example, replacing the phenethyl group of fentanyl with other aromatic moieties can significantly alter binding selectivity between μ (mu) and δ (delta) opioid receptors.[7]
 - C-4 Substituent: The presence of a 4-phenyl group is a common feature. Modifications to this ring can fine-tune activity.[8] Compounds in the 4-anilidopiperidine series, for instance, generally show higher binding affinity for the μ -opioid receptor over the δ -opioid receptor.[7]
 - Analgesic Activity: Many synthesized derivatives exhibit significant analgesic activity in preclinical models, such as the tail-flick test and acetic acid-induced writhing assays.[9] Some analogues act as balanced μ -opioid receptor (MOR) agonists and δ -opioid receptor (DOR) antagonists, a profile sought after for potent analgesia with potentially fewer side effects.[10] Certain 4-(3-hydroxyphenyl)piperazine analogues, a related class, have been identified as pure opioid receptor antagonists.[11]

A series of 4-[2-(aminomethyl)phenyl]-1-[bis(2-chlorophenyl)methyl]-4-hydroxypiperidine analogs have been identified as high-affinity ligands for the nociceptin receptor (NOP), a target

for novel antitussive agents.[8]

Compound Class	Target(s)	Activity	Key SAR Feature	Reference(s)
4-(4'-chlorophenyl)-4-hydroxypiperidine Derivatives	Opioid Receptors	Analgesic	N-substituent variation	[2]
Halogenated phenacyl derivatives	Opioid Receptors	Analgesic	Halogenated phenacyl group	[3][4]
4-Anilidopiperidine Analogues	MOR, DOR	MOR-selective agonists	N-phenyl-N-piperidin-4-yl-propionamide moiety	[7]
4-Substituted Piperidines	MOR, DOR	MOR agonist / DOR antagonist	Lipophilic side chain para to phenolic component	[10]
4-Hydroxy-4-phenylpiperidines	Nociceptin Receptor	Agonist	C-4 phenyl and N-1 substitutions	[8]

Muscarinic Acetylcholine Receptors: Broad Therapeutic Potential

4-Hydroxypiperidine analogues have been extensively developed as antagonists for muscarinic acetylcholine receptors (mAChRs), which are implicated in a variety of physiological processes and diseases.

- Structure-Activity Relationship:
 - Selectivity: The structural requirements for high-affinity binding differ among the muscarinic receptor subtypes (M1-M4).[12] This allows for the development of subtype-

selective antagonists. For example, certain diphenylsulfone piperidine derivatives show high selectivity and improved potency for the M2 receptor, which may be beneficial for treating cognitive disorders like Alzheimer's disease.[13]

- Potency: The affinity of 4-diphenyl-acetoxy-N-methyl-piperidine (4-DAMP) analogues for M2 and M3 receptors correlates well with their pharmacological potencies in atrial and ileum preparations, respectively.[12] The prototype muscarinic antagonist, atropine, is a competitive antagonist without selectivity for any of the subtypes.[14]
- Therapeutic Use: Non-selective antagonists like ipratropium are used as bronchodilators in asthma and COPD, while M1-selective antagonists like pirenzepine have been used to treat peptic ulcers.[14][15]

Histamine H3 Receptors: Targeting the Central Nervous System

The 4-hydroxypiperidine scaffold is a key component of potent and selective non-imidazole histamine H3 receptor (H3R) antagonists. H3R antagonists enhance the release of various neurotransmitters, making them attractive candidates for treating neurological disorders.[16][17]

- Structure-Activity Relationship:
 - The length of the aliphatic chain between the piperidine nitrogen and a terminal lipophilic group (e.g., benzofuran or phenyl) significantly impacts potency.[16][17]
 - In one series, a derivative with a (benzofuran-2-yl)methyl substituent (1a, ADS-003) showed very high potency ($pA_2 = 8.47$).[17]
 - Replacing the rigid 4-hydroxypiperidine ring with a more flexible 3-(methylamino)propyloxy chain can drastically alter potency, depending on the other substituents on the molecule.[16]

Dopamine Transporter (DAT): Implications for Stimulant Action

Introducing a hydroxyl group into the piperidine ring of dopamine transporter (DAT) ligands can create high-affinity analogues with potential applications as medications for cocaine dependence.[\[18\]](#)[\[19\]](#)

- Structure-Activity Relationship:
 - Stereospecificity: The stereochemistry of the hydroxyl group is critical. Enantiomers can exhibit marked differences in affinity for the DAT. In one study, the (+)-enantiomer was 122-fold more potent than the (-)-enantiomer in a radiolabeled binding assay (IC₅₀; 0.46 nM vs 56.7 nM).[\[18\]](#)[\[19\]](#)
 - In Vivo Effects: This difference in binding affinity translates to in vivo activity. The more potent enantiomer exhibited stimulant activity and produced cocaine-like responses in animal models, while the less potent enantiomer did not affect locomotor activity but still engendered some cocaine-like responses.[\[18\]](#)[\[19\]](#)

Pharmacokinetic (ADME) Profile: A General Overview

The Absorption, Distribution, Metabolism, and Excretion (ADME) properties of 4-hydroxypiperidine analogues are crucial for their development as therapeutic agents. While specific data varies widely with substitution, some general principles apply.

- Absorption & Lipophilicity: The piperidine scaffold generally imparts favorable physicochemical properties.[\[20\]](#) Lipophilicity (logP) can be tuned by adding or modifying substituents. Increased lipophilicity can enhance membrane permeability but may also increase metabolic susceptibility and plasma protein binding.[\[20\]](#)
- Metabolism: The piperidine ring can be a site for metabolism. The position of substituents can influence metabolic stability; for example, substitution at the 4-position is often less susceptible to metabolism compared to positions closer to the nitrogen atom.[\[20\]](#) A key metabolite of the antipsychotic haloperidol is 4-(4-chlorophenyl)-4-hydroxypiperidine.
- Distribution: The basic nitrogen of the piperidine ring is typically protonated at physiological pH, which influences distribution. Quaternary ammonium derivatives, for example, do not cross the blood-brain barrier (BBB) and thus have peripheral rather than central effects.[\[15\]](#)

Experimental Protocols for Pharmacological Evaluation

A robust pharmacological characterization relies on a combination of in vitro and in vivo assays. The following are representative protocols for assessing the activity of 4-hydroxypiperidine analogues.

Protocol 1: In Vitro Radioligand Binding Assay

This protocol provides a general method for determining the binding affinity of a test compound to a specific receptor, such as the μ -opioid or NMDA receptor.^[5]

Objective: To determine the inhibitory constant (K_i) of a test compound for a target receptor.

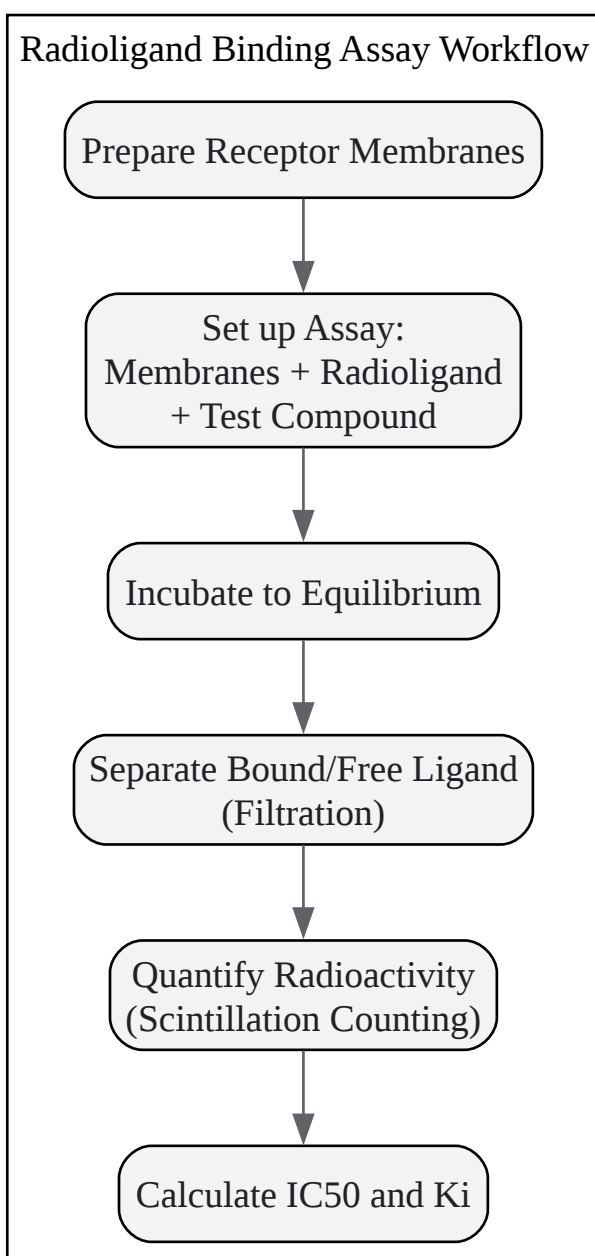
Materials:

- Test compound (4-hydroxypiperidine analogue)
- Radioligand (e.g., [3 H]DAMGO for MOR, [3 H]MK-801 for NMDAR)
- Membrane preparation from tissue or cells expressing the target receptor (e.g., rat brain cortex)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- Glass fiber filters and filtration apparatus
- Scintillation cocktail and scintillation counter

Methodology:

- **Membrane Preparation:** Homogenize tissue in ice-cold buffer. Centrifuge the homogenate to pellet the membranes. Wash the membranes repeatedly by resuspension and centrifugation to remove endogenous ligands.
- **Assay Setup:** In test tubes, combine the membrane preparation, a fixed concentration of the radioligand, and varying concentrations of the test compound. Include tubes for total binding (no competitor) and non-specific binding (excess non-radiolabeled ligand).

- Incubation: Incubate the mixture at a specified temperature (e.g., 25°C) for a duration sufficient to reach equilibrium.
- Filtration: Rapidly filter the reaction mixture through glass fiber filters to separate bound from free radioligand.
- Washing: Wash the filters with ice-cold assay buffer to minimize non-specific binding.
- Quantification: Place filters in scintillation vials, add scintillation cocktail, and measure radioactivity using a scintillation counter.
- Data Analysis: Calculate the concentration of the test compound that inhibits 50% of specific radioligand binding (IC_{50}). Convert the IC_{50} to the inhibitory constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the radioligand concentration and K_d is its dissociation constant.^[5]



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Caption: Workflow for a typical radioligand binding assay.

Protocol 2: In Vivo Acetic Acid-Induced Writhing Test

This is a common preclinical model for assessing peripheral analgesic activity.[3][21]

Objective: To evaluate the analgesic efficacy of a test compound in reducing visceral pain in mice.

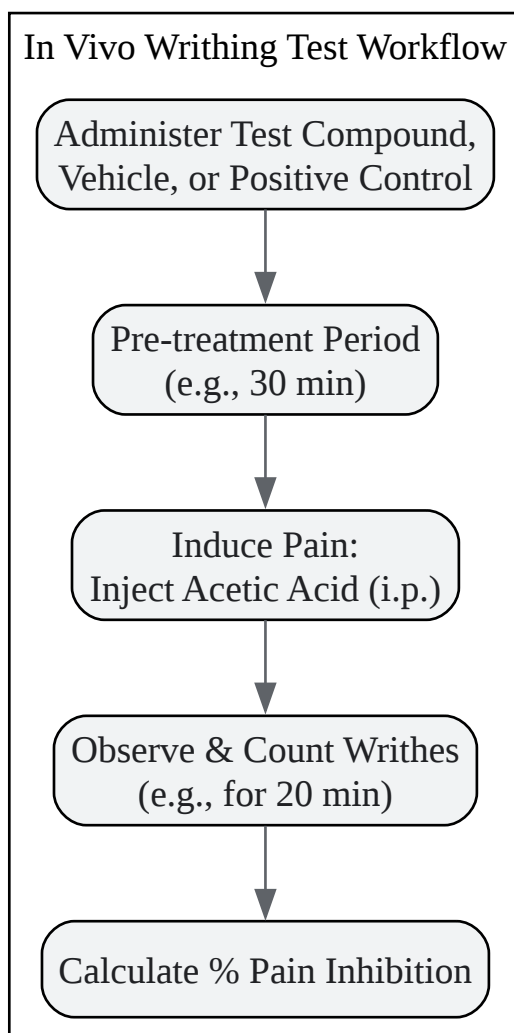
Materials:

- Test animals (e.g., male Swiss albino mice)
- Test compound (4-hydroxypiperidine analogue)
- Vehicle control (e.g., saline, DMSO solution)
- Positive control (e.g., Aspirin, Pethidine)
- 0.6% Acetic acid solution
- Syringes for administration

Methodology:

- Acclimatization: Allow animals to acclimatize to the laboratory environment before testing.
- Grouping: Divide animals into groups (e.g., n=6 per group): Vehicle control, Positive control, and Test compound group(s) at various doses.
- Compound Administration: Administer the test compound, vehicle, or positive control via the desired route (e.g., intraperitoneal, oral) at a set time before the nociceptive stimulus (e.g., 30 minutes).
- Induction of Writhing: Administer a 0.6% solution of acetic acid intraperitoneally to each mouse.
- Observation: Immediately after acetic acid injection, place each mouse in an individual observation chamber and start a timer.
- Data Collection: Count the number of writhes (a specific constriction of the abdomen followed by stretching of the hind limbs) for a set period (e.g., 20 minutes), starting 5 minutes after the acetic acid injection.

- **Data Analysis:** Calculate the mean number of writhes for each group. Determine the percentage of pain inhibition for the treated groups relative to the vehicle control group using the formula: % Inhibition = [(Mean writhes in control - Mean writhes in test group) / Mean writhes in control] x 100.



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Caption: Workflow for the acetic acid-induced writhing test for analgesia.

Therapeutic Potential and Future Directions

The diverse pharmacology of 4-hydroxypiperidine analogues translates into a wide range of therapeutic possibilities. Key areas of interest include:

- Pain Management: Development of novel MOR agonists with improved side-effect profiles or balanced MOR/DOR modulators continues to be a major goal.[\[10\]](#)[\[22\]](#)
- Neurodegenerative Disorders: The ability to modulate central neurotransmitter systems (e.g., via H3R antagonism or M2R antagonism) makes these compounds interesting candidates for diseases like Alzheimer's and Parkinson's disease.[\[13\]](#)[\[23\]](#)[\[24\]](#)
- Allergic and Inflammatory Conditions: The 4-hydroxypiperidine core is already present in established second-generation antihistamines, and further exploration of its role in modulating histamine and other inflammatory pathways is warranted.[\[25\]](#)
- Substance Use Disorders: High-affinity DAT ligands derived from this scaffold are being investigated as potential treatments for cocaine addiction.[\[18\]](#)[\[19\]](#)

Future research will likely focus on improving subtype selectivity for targets like muscarinic and opioid receptors to minimize off-target effects. Furthermore, a deeper understanding of the ADME properties will be critical to designing analogues with optimal drug-like characteristics for clinical success.

Conclusion

The 4-hydroxypiperidine scaffold is a cornerstone of modern medicinal chemistry, enabling the development of compounds that interact with a remarkable variety of pharmacological targets. From potent opioid analgesics and subtype-selective muscarinic antagonists to CNS-acting histamine receptor modulators, the analogues of 4-hydroxypiperidine demonstrate profound structural and functional diversity. Through careful manipulation of its structure, researchers can fine-tune receptor affinity, selectivity, and functional activity. Supported by robust in vitro and in vivo evaluation protocols, the continued exploration of this privileged scaffold promises to yield novel therapeutic agents for a wide spectrum of human diseases.

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